

Navigating the Disposal of G150: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: G150

Cat. No.: B2625845

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For researchers, scientists, and drug development professionals, the proper handling and disposal of laboratory chemicals are paramount to ensuring a safe and compliant work environment. This guide provides essential information on the proper disposal procedures for **G150**, a substance primarily identified in a laboratory context as a selective inhibitor of human cyclic GMP-AMP synthase (cGAS).

Identifying G150

While "**G150**" can refer to various commercial products, within a research and drug development setting, it is most commonly identified as a cGAS inhibitor with the CAS number 2369751-30-2.[1][2][3][4] This compound is utilized in scientific investigations, particularly in studies related to inflammatory responses.[2][4] It is crucial to distinguish this research chemical from other substances that may share the "**G150**" designation, such as industrial lubricants, paints, or the Australian waste code for halogenated organic solvents.[5][6][7][8][9]

Safety and Hazard Information

According to the Safety Data Sheet (SDS) for **G150** as a cGAS inhibitor, the substance is not classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.[1] However, as with any laboratory chemical, it is essential to handle **G150** with care and adhere to standard laboratory safety protocols.

Quantitative Data Summary

For **G150** (cGAS Inhibitor, CAS 2369751-30-2), the following data is available:

Property	Value	Source
CAS Number	2369751-30-2	[1][2]
GHS Classification	Not classified as hazardous	[1]
Physical State	Solid	Based on typical small molecule inhibitors
Solubility	Soluble in DMSO and other organic solvents	General knowledge for this type of compound

Experimental Protocols: Disposal Procedures

The disposal of **G150** should be conducted in accordance with all applicable federal, state, and local regulations. Although not classified as hazardous, it is recommended to treat all research chemicals with caution. The following step-by-step procedure outlines the recommended disposal plan for **G150** in a laboratory setting.

Step 1: Personal Protective Equipment (PPE) Before handling **G150** for disposal, ensure you are wearing appropriate PPE, including:

- Safety glasses or goggles
- Laboratory coat
- Chemical-resistant gloves

Step 2: Waste Segregation

- **Solid Waste:** Collect any solid **G150** waste, including empty vials or containers with residual powder, in a designated and clearly labeled hazardous waste container for solid chemical waste. Do not mix with non-hazardous laboratory trash.
- **Liquid Waste:** If **G150** has been dissolved in a solvent, the entire solution should be disposed of as chemical waste. The waste container should be appropriate for the solvent used and clearly labeled with the contents, including "**G150**" and the name of the solvent.

- Contaminated Materials: Any materials that have come into contact with **G150**, such as pipette tips, weighing paper, or contaminated gloves, should be placed in a designated solid chemical waste container.

Step 3: Waste Container Management

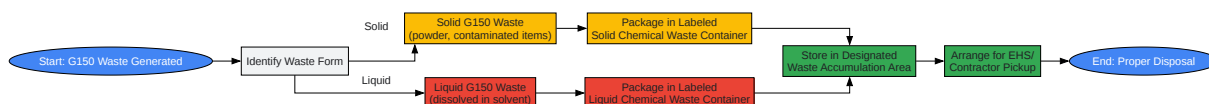
- Ensure all waste containers are properly sealed to prevent leaks or spills.
- Label all containers clearly with the words "Hazardous Waste," the full chemical name ("**G150**, cGAS Inhibitor"), the CAS number (2369751-30-2), and the approximate quantity.
- Store waste containers in a designated, well-ventilated, and secure area away from incompatible materials.

Step 4: Final Disposal

- Arrange for the collection of the chemical waste by your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor.
- Do not dispose of **G150** down the drain or in regular trash.

Logical Workflow for **G150** Disposal

The following diagram illustrates the decision-making process for the proper disposal of **G150**.



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Caption: **G150** Disposal Decision Workflow.

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